

Safety and handling guidelines for D-Sorbitol-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Sorbitol-d4

Cat. No.: B12394630

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **D-Sorbitol-d4**

Introduction

D-Sorbitol-d4 is the deuterium-labeled version of D-Sorbitol, a six-carbon sugar alcohol.^[1] It is utilized as a sugar substitute and as a stabilizing excipient in pharmaceutical formulations.^{[1][2]} The incorporation of deuterium atoms allows its use as an internal standard in clinical mass spectrometry and for tracing molecules in metabolic and pharmacokinetic studies.^[1] While comprehensive safety data for **D-Sorbitol-d4** is not readily available, the toxicological and handling guidelines are considered to be analogous to its non-labeled counterpart, D-Sorbitol, due to their chemical similarity. This guide synthesizes the available safety and handling information for D-Sorbitol, with specific notations for **D-Sorbitol-d4** where applicable.

Hazard Identification and Classification

D-Sorbitol is generally not classified as a hazardous substance according to OSHA 29 CFR 1910.1200 and Regulation (EC) No. 1272/2008.^{[2][3]} It does not meet the criteria for classification as persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).^[2] The primary health concern is the potential for a laxative effect upon ingestion of large quantities.^{[3][4]} As a fine powder, it may also pose a slight fire or dust explosion hazard under specific conditions.^[3]

Physical and Chemical Properties

D-Sorbitol is a white, odorless, crystalline, and hygroscopic powder with a sweet taste.^{[5][6]} It is readily soluble in water.^{[5][7]} The primary difference between D-Sorbitol and **D-Sorbitol-d4** is

their molecular weight.

Property	Value	References
Molecular Formula	C ₆ H ₁₀ D ₄ O ₆	[1][5]
Molecular Weight	186.20 g/mol (D-Sorbitol-d4); 182.17 g/mol (D-Sorbitol)	[1][5]
Appearance	White crystalline powder, flakes, or granules	[5][8]
Odor	Odorless	[5][8]
Melting Point	98-100 °C	[7]
Boiling Point	295 °C	[8]
Solubility in Water	200 mg/mL	[7]
pH (1% solution)	6-7	[8]
Vapor Pressure	<0.1 mmHg at 25 °C	[7]
Autoignition Temperature	>1200 °F	[3]

Toxicological Data

Toxicological data for D-Sorbitol indicates low acute toxicity. The material is not considered to be a skin or respiratory irritant based on animal models.[3] Ingestion of large amounts (e.g., 50 grams) can lead to gastrointestinal discomfort, including a laxative effect, vomiting, and diarrhea.[3]

Route of Administration	Species	Dose	Effect	References
Oral	Rat	LD50: 15,900 mg/kg	-	[3] [4]
Oral	Mouse	LD50: 17,800 mg/kg	-	[4]
Oral	Woman	TDL ₀ : 1700 mg/kg/day	-	[3] [4]
Subcutaneous	Rat	LD50: 29,600 mg/kg	-	[4]
Subcutaneous	Mouse	LD50: 24 g/kg	-	[4]
Intravenous	Rat	LD50: 7,100 mg/kg	-	[4]
Intravenous	Mouse	LD50: 9,480 mg/kg	-	[4]

Handling and Storage

General Handling

Standard laboratory and industrial hygiene practices should be followed.[\[2\]](#) Use in a well-ventilated area is recommended.[\[3\]](#) Avoid the formation of dust, as fine organic powders suspended in air can form explosive mixtures.[\[3\]](#) All ignition sources should be eliminated from areas where dust may accumulate.[\[3\]](#) When handling, avoid contact with skin and eyes, and do not ingest.[\[9\]](#) Personal protective equipment should be worn as detailed below.

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[10\]](#) D-Sorbitol is hygroscopic and should be protected from moisture.[\[5\]](#) It is incompatible with strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific handling conditions.

- **Eye Protection:** Use safety glasses with side shields or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[2\]](#)
- **Hand Protection:** Wear appropriate chemical-resistant gloves. Gloves should be inspected before use and disposed of properly after handling the material.[\[2\]](#)
- **Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.[\[2\]](#)
- **Respiratory Protection:** If dust is generated and ventilation is inadequate, a NIOSH-approved N95 (US) or P1 (EN 143) dust mask should be used.[\[2\]](#)

Experimental Protocols

General Laboratory Handling Protocol

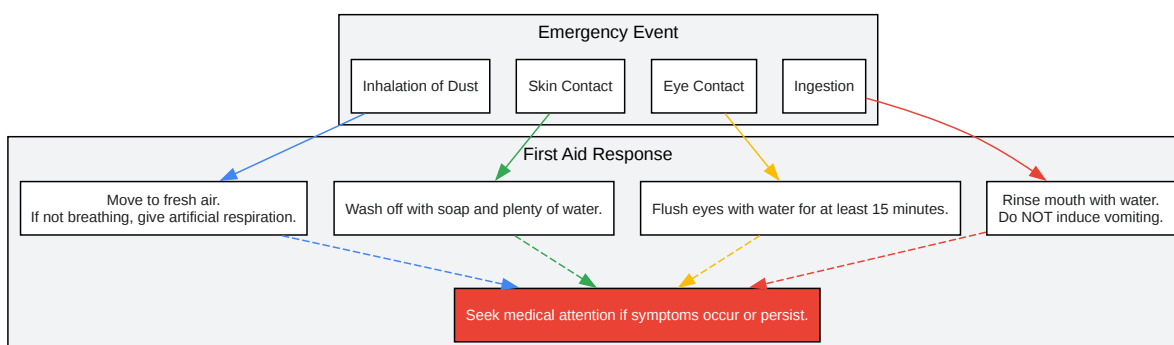
This protocol outlines the general steps for safely handling **D-Sorbitol-d4** powder in a laboratory setting.

- **Preparation:**
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are accessible.
 - Don the appropriate PPE as described in Section 6.
- **Weighing and Transfer:**
 - Conduct all weighing and transfer operations in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use a spatula to carefully transfer the powder. Avoid scooping in a manner that creates airborne dust.
 - If transferring to a solution, add the powder slowly to the liquid to prevent splashing.

- Spill Cleanup:
 - In case of a spill, immediately cordon off the area.
 - Clean up spills using dry methods such as a vacuum with an explosion-proof motor or by gentle sweeping to avoid creating dust clouds.[3]
 - Place the spilled material into a sealed, labeled container for proper disposal.[3]
 - Do not use compressed air for cleaning.[3]
- Disposal:
 - All waste must be handled in accordance with local, state, and federal regulations.[3]

First Aid and Emergency Procedures

The following diagram illustrates the recommended first aid and emergency response procedures.



[Click to download full resolution via product page](#)

Caption: First Aid Response Workflow for **D-Sorbitol-d4** Exposure.

Fire-Fighting Measures

D-Sorbitol is a combustible solid but presents a slight fire hazard.[4][11]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[2][8] Finely divided powder can form explosive mixtures with air.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) if necessary.[2]

Stability and Reactivity

D-Sorbitol is stable under normal storage and handling conditions.[3][10] Hazardous polymerization will not occur.[3][10] It should be kept away from strong oxidizing agents, strong acids, and strong bases, as violent reactions can occur.[3][4][11]

Conclusion

D-Sorbitol-d4 is a low-toxicity compound that can be handled safely by following standard laboratory practices. The primary considerations are minimizing dust generation to prevent inhalation and potential dust explosion hazards, and being aware of its laxative effects upon ingestion. Adherence to the guidelines outlined in this document will help ensure the safe use of **D-Sorbitol-d4** in research and development settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]

- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. uww.edu [uww.edu]
- 5. Sorbitol | C₆H₁₄O₆ | CID 5780 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Page loading... [wap.guidechem.com]
- 7. D -Sorbitol = 98 50-70-4 [sigmaaldrich.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- 10. fishersci.com [fishersci.com]
- 11. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Safety and handling guidelines for D-Sorbitol-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12394630#safety-and-handling-guidelines-for-d-sorbitol-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

